

# Irsonontrine (E2027) Solubility & Preparation Guide

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Irsonontrine Maleate

CAS No.: 1630083-70-3

Cat. No.: S12892657

Get Quote

The table below summarizes the key solubility data for Irsonontrine from technical literature [1].

Property	Value / Condition	Details
Solubility in DMSO	12.5 mg/mL (32.02 mM)	Clear solution. This is the recommended solvent for preparing stock solutions [1].
Molecular Weight	390.44 g/mol (Free base)	Useful for molarity calculations [1].
Molecular Formula	C <sub>22</sub> H <sub>22</sub> N <sub>4</sub> O <sub>3</sub> (Free base)	- [1]
Appearance	White to off-white solid powder	- [1]

## Detailed Experimental Protocols

Here are detailed methodologies for preparing stock and working solutions of Irsonontrine, based on supplier protocols [1].

## Protocol 1: Preparing a 10 mM DMSO Stock Solution

This protocol is for creating a concentrated stock solution suitable for *in vitro* studies.

- **Calculate Mass:** To prepare 1 mL of a 10 mM stock solution, calculate the required mass:  $(10 \mu\text{mol/mL}) \times (390.44 \text{ g/mol}) = \mathbf{3.904 \text{ mg}}$ .
- **Weigh Compound:** Accurately weigh out 3.904 mg of Irsonontrine.
- **Dissolve:** Transfer the powder to a volumetric vial and add anhydrous DMSO to bring the total volume to 1 mL.
- **Mix:** Gently vortex or sonicate the mixture until a clear solution is obtained, indicating complete dissolution.
- **Storage:** Aliquot the stock solution into smaller volumes and store at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$  to avoid repeated freeze-thaw cycles [1].

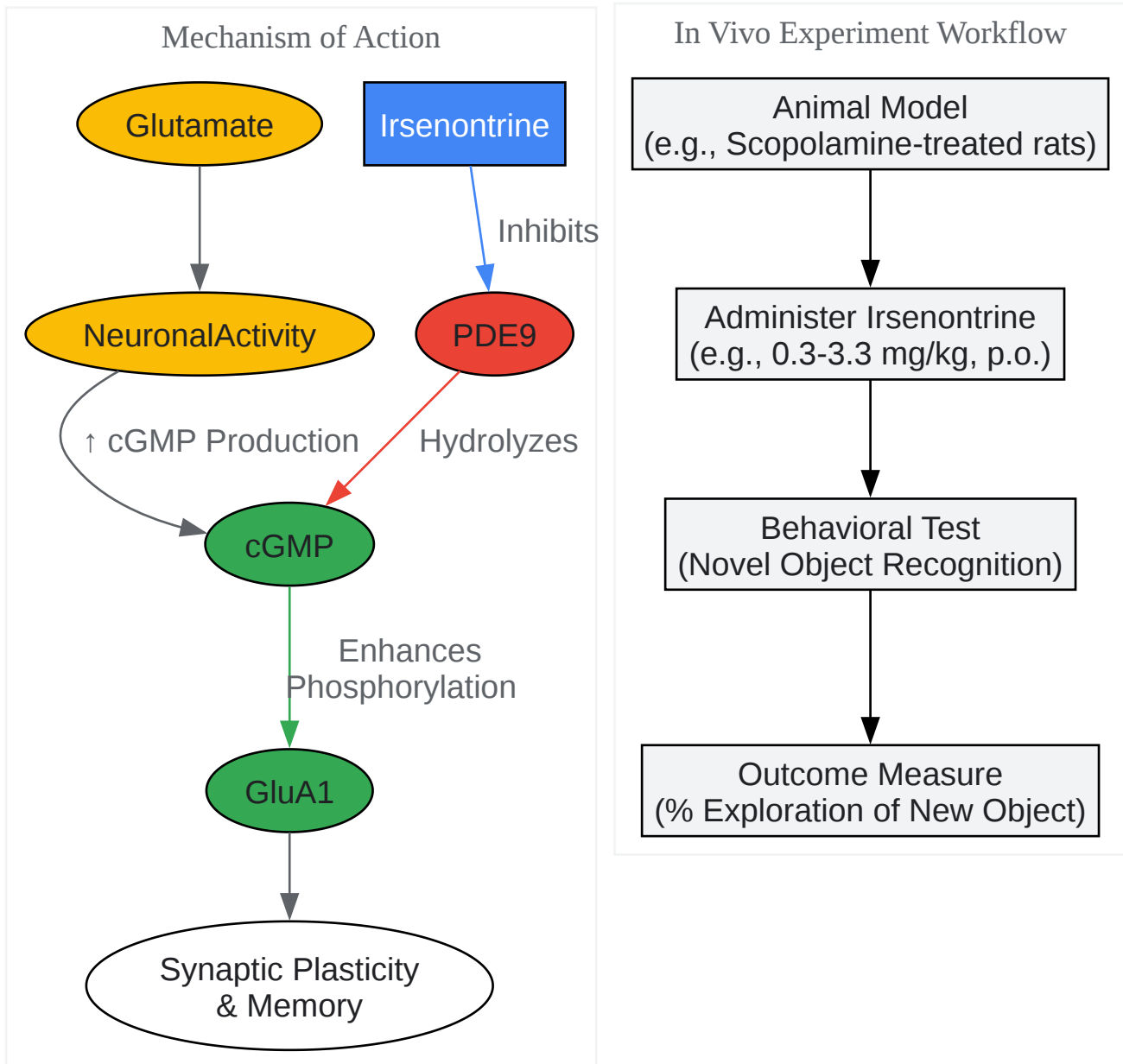
## Protocol 2: Preparing an In Vivo Suspension for Oral Dosing

This method uses 0.5% Carboxymethylcellulose sodium (CMC-Na) as a vehicle for animal studies [2].

- **Prepare 0.5% CMC-Na Vehicle:** Dissolve 0.5 grams of CMC-Na in 100 mL of purified water (ddH<sub>2</sub>O). Stir until it forms a clear, homogeneous solution.
- **Prepare Working Solution:** Add 250 mg of Irsonontrine to 100 mL of the 0.5% CMC-Na vehicle. This will yield a suspension with a concentration of **2.5 mg/mL**.
- **Administer:** The suspension is now ready for oral administration (e.g., via gavage) in animal models [2].

## Mechanism of Action & Experimental Workflow

Irsonontrine is a selective phosphodiesterase 9 (PDE9) inhibitor. The following diagram illustrates its mechanism and a typical *in vivo* experiment workflow to assess cognitive effects.



[Click to download full resolution via product page](#)

The diagram summarizes the key mechanism by which Irsonontrine inhibits PDE9, leading to increased cGMP levels in the brain. This elevated cGMP enhances the phosphorylation of the GluA1 subunit of AMPA receptors, a process critical for synaptic plasticity, which underlies learning and memory [3]. The improved episodic recognition memory observed in animal models is believed to be a result of this pathway [3].

## Troubleshooting & FAQs

**Q1: My Irsonontrine solution in DMSO appears cloudy or has precipitate. What should I do?**

- **Confirm Concentration:** Ensure your target concentration is at or below the documented solubility limit of **12.5 mg/mL** in DMSO [1]. Exceeding this will cause precipitation.
- **Warm and Mix:** Gently warm the solution to 25-37°C and vortex it vigorously. Avoid excessive heating.
- **Sonication:** Briefly sonicate the solution in a water bath sonicator for 5-10 minutes.
- **Start Over:** If precipitation persists, prepare a fresh stock solution at a lower concentration.

**Q2: What alternative formulations can I use for in vivo studies if DMSO is not suitable?** For *in vivo* administration, DMSO stock solutions are often further diluted into acceptable vehicles. Here are two proven formulations from the technical data [1]:

- **Formulation 1 (Solution):** 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline. Add co-solvents sequentially.
- **Formulation 2 (Solution):** 10% DMSO + 90% (20% SBE-β-CD in Saline).

**Q3: What is the evidence that Irsonontrine can cross the blood-brain barrier?** While specific data for Irsonontrine was not found, it is designed for neurological diseases. Preclinical studies on other PDE inhibitors (e.g., PDE5 inhibitors like sildenafil) demonstrate their ability to cross the blood-brain barrier and elevate central cGMP levels [4]. The cognitive improvements seen in animal models with Irsonontrine indirectly support its central activity [3] [1].

***Need Custom Synthesis?***

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. (E2027) | Phosphodiesterase(PDE) | Invivochem Irsonontrine [invivochem.com]
2. Irsonontrine maleate (E2027 maleate) | Phosphodiesterase(PDE) [invivochem.com]
3. A novel selective phosphodiesterase 9 inhibitor ... [sciencedirect.com]
4. Erectile Dysfunction Drugs as Potential Therapy for Cognitive ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Irsenontrine (E2027) Solubility & Preparation Guide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12892657#irsenontrine-solubility-issues-in-dms0>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)